

"Antitumor agent-28" addressing batch-to-batch variability

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Compound of Interest

Compound Name: Antitumor agent-28

Cat. No.: B12428166

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. p28 Bacterial Peptide, as an Anticancer Agent - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Frontiers | p28 Bacterial Peptide, as an Anticancer Agent [frontiersin.org]
- 4. p28 Bacterial Peptide, as an Anticancer Agent - PubMed [pubmed.ncbi.nlm.nih.gov]
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